

# SURFONIC JL-80X: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: SURFONIC JL 80X

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of SURFONIC JL-80X, a nonionic surfactant utilized across various industrial and scientific applications. This document outlines its chemical structure, physicochemical properties, and the synthetic pathway, offering a valuable resource for professionals in research and development.

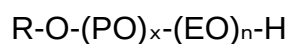
## Core Chemical Identity

SURFONIC JL-80X is identified as an alkoxyated linear alcohol, a class of nonionic surfactants known for their excellent detergency and wetting properties.<sup>[1][2]</sup> Its unique composition allows it to be water-soluble and biodegradable.<sup>[1]</sup> A key characteristic of SURFONIC JL-80X is its special structure that prevents the formation of a gel phase in aqueous solutions, a common issue with other alcohol ethoxylates.<sup>[3]</sup>

## Molecular Structure

The fundamental structure of SURFONIC JL-80X consists of a hydrophobic linear aliphatic alcohol backbone and a hydrophilic polyalkylene oxide chain. The synthesis involves the reaction of a C10-C12 linear primary alcohol with both ethylene oxide (EO) and propylene oxide (PO) units.<sup>[2][4]</sup> This process of alkoxylation results in a molecule with both hydrophilic and lipophilic characteristics, enabling it to reduce surface tension at interfaces.

The general chemical structure can be represented as:



Where:

- R represents the C10-C12 alkyl chain.
- PO represents a propylene oxide unit.
- EO represents an ethylene oxide unit.
- x and n are the average number of moles of propylene oxide and ethylene oxide, respectively.

While one source indicates a molecular formula of C<sub>16</sub>H<sub>31</sub>NOS, suggesting the presence of sulfur and nitrogen containing stabilizers, the primary functional component is the alkoxylated alcohol.<sup>[4]</sup> The exact stereochemistry and block arrangement of the EO and PO units are proprietary.<sup>[4]</sup>

A representative chemical structure of SURFONIC JL-80X.

## Physicochemical Properties

The physicochemical properties of SURFONIC JL-80X are summarized in the tables below, providing key data for formulation and application development.

## Physical Properties

Property	Value	Test Method
Appearance (25°C)	Clear, substantially free of suspended matter	ST-30.1
Cloud Point (1% aqueous)	57 - 62 °C	ST-9.1[1][4]
Pour Point	-5 °C	ASTM D97[1][4]
Density (25°C)	1.0037 g/mL	ASTM D4052[1][4]
Viscosity (25°C)	51 cSt	ASTM D445[1][4]
Flash Point (COC)	190 °C	-
Water Content	0.5 wt% max	ST-31.53
pH (1% solution)	6.5 - 7.5	ST-31.36,C

## Performance Metrics

Property	Value	Conditions
Hydrophile-Lipophile Balance (HLB)	13.1	-[1][3][5]
Hydroxyl Number	97 mg KOH/g	Theoretical[1][4]
Surface Tension	29.2 dynes/cm	0.1% solution at 25°C[1][4]
Draves Wetting Time	4.8 seconds	0.1% solution, 3.0g hook[1][4]
Ross-Miles Foam Height	Initial: 75 mm, After 5 min: 70 mm	0.1% solution at 120°F[1][4]

## Synthesis Overview and Experimental Protocols

### Synthesis of SURFONIC JL-80X

The synthesis of SURFONIC JL-80X is achieved through a process known as alkoxylation.[4] This involves the reaction of a linear primary alcohol (C10-C12) with ethylene oxide and propylene oxide.[4]

## Experimental Protocol: Alkoxylation

- **Catalyst Introduction:** The reaction is typically carried out under catalytic conditions, often using an alkaline catalyst such as potassium hydroxide (KOH).[4]
- **Reaction Conditions:** The linear alcohol is reacted with ethylene oxide and propylene oxide at elevated temperatures and pressures.[6] Precise control of these parameters is crucial to ensure a uniform distribution of the EO and PO units and to achieve the target hydroxyl number of 97 mg KOH/g.[4]
- **Purification:** Following the reaction, the product is purified to reduce the water content to  $\leq 0.5\%$ .[4]
- **Neutralization:** The final step involves neutralization to a pH range of 6.5-7.5.[4]

A simplified workflow for the synthesis of SURFONIC JL-80X.

## Cited Test Methodologies

The quantitative data presented in this guide are based on standardized test methods. For detailed experimental protocols, researchers should refer to the specific ASTM and other standard procedures cited in the tables. These documents provide comprehensive instructions for determining the physicochemical properties of surfactants like SURFONIC JL-80X. Methods of Test are also available from the manufacturer, Huntsman Corporation, upon request.[1]

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